

Validating the Catalytic Mechanism of MOF-74-Ni: A Comparative Guide

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Compound of Interest

Compound Name: MOF-74-Ni

Cat. No.: B15791520

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the catalytic performance of **MOF-74-Ni** with alternative catalysts in key chemical transformations. The following sections detail experimental data, methodologies, and mechanistic pathways to offer a clear validation of **MOF-74-Ni**'s catalytic capabilities.

Comparative Performance Analysis

The catalytic activity of **MOF-74-Ni** is critically evaluated against other relevant catalysts in three primary application areas: CO₂ reduction, ethylene dimerization, and selective oxidation of benzylic C-H bonds. The quantitative data is summarized in the tables below for ease of comparison.

Electrochemical CO₂ Reduction

The electrochemical reduction of carbon dioxide (CO₂) is a pivotal reaction for converting a greenhouse gas into valuable chemical feedstocks. The performance of **MOF-74-Ni** is compared with its isostructural analogues containing different metal centers.

Catalyst	Product Selectivity	Limiting Potential (V)	Faradaic Efficiency (%)	Conditions	Reference
MOF-74-Ni	Predominantly H ₂	-	-	0.91 V vs RHE	[1]
MOF-74-Fe	CH ₄	0.32	-	Computational Study	[1][2][3]
MOF-74-Co	Predominantly H ₂	-	-	0.91 V vs RHE	[1]
MOF-74-Zn	H ₂ and CO	-	-	0.91 V vs RHE	[1]
Cu-MOF-74 derived CuO-400	C ₂ H ₄ and C ₂ H ₅ OH	-1.15 vs RHE	51.7 for C ₂ products	0.2 M KI	[4][5]

Note: A lower limiting potential indicates a more favorable reaction thermodynamically.

Ethylene Dimerization

The selective dimerization of ethylene to 1-butene is a significant industrial process. **MOF-74-Ni**'s performance is benchmarked against other nickel-containing MOF catalysts.

Catalyst	Turnover Frequency (TOF) (mol ethylene/mol Ni·h)	1-Butene Selectivity (%)	Conditions	Reference
Ni@(Fe)MIL-101	-	High	15 bar C ₂ H ₄ , 1 M Et ₂ AlCl in n-heptane	[6]
Ni-MFU-4l	41,500	up to 96.2	50 bar C ₂ H ₄ , Methylaluminoxane (MAO) cocatalyst, 25 °C	
NU-1000-(bpy)NiII	Up to 10x higher than homogeneous analogue	-	Room temperature, 15 bar C ₂ H ₄ , Et ₂ AlCl cocatalyst	[7][8]

Selective Oxidation of Benzylic C-H Bonds

The selective oxidation of hydrocarbons is a fundamental transformation in organic synthesis. Here, the catalytic activity of a nickel-based MOF is highlighted for the oxidation of ethylbenzene.

Catalyst Substrate Conversion (%) Selectivity (%) Product Conditions Reference
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Ni-MOF-5 Ethylbenzene 55.3 90.2 Acetophenone 150 °C, 24 h, O ₂ flow
[9][10] Cu-BTC Ethylbenzene 44.92 ~95 Acetophenone 150 °C, 24 h, O ₂ flow
[11]

Experimental Protocols

Detailed methodologies for the key catalytic reactions are provided below.

Synthesis of M-MOF-74 (M = Ni, Co, Zn)

Materials:

- 2,5-dihydroxyterephthalic acid (DHTA)

- Nickel(II) acetate tetrahydrate, Cobalt(II) nitrate hexahydrate, or Zinc(II) nitrate hexahydrate
- N,N-dimethylformamide (DMF)
- Ethanol
- Deionized water

Procedure:

- Dissolve DHTA in a 1:1 (v/v) mixture of ethanol and deionized water.
- Add an aqueous solution of the corresponding metal salt to the DHTA solution.
- For Ni-MOF-74, reflux the mixture for 6 hours. For Co-MOF-74 and Zn-MOF-74, the synthesis can be carried out under solvothermal conditions.
- Cool the mixture to room temperature.
- Collect the resulting powder by filtration, wash with DMF and ethanol, and dry under vacuum.^{[12][13]}

Electrochemical CO₂ Reduction

Experimental Setup:

- A gas-tight three-electrode H-cell with a working electrode (catalyst-loaded gas diffusion layer), a counter electrode (e.g., Pt wire), and a reference electrode (e.g., Ag/AgCl).
- Potentiostat for electrochemical measurements.
- Gas chromatograph (GC) for product analysis.

Procedure:

- Prepare the catalyst ink by dispersing the MOF catalyst in a solution of Nafion and isopropanol.
- Deposit the ink onto a gas diffusion electrode and dry to form the working electrode.

- Use a CO₂-saturated aqueous electrolyte (e.g., 0.5 M KHCO₃).
- Perform chronoamperometry at a constant potential while bubbling CO₂ through the catholyte.
- Analyze the gaseous products from the headspace using a GC.
- Analyze liquid products using techniques like NMR spectroscopy.

Ethylene Dimerization

Experimental Setup:

- A high-pressure stainless-steel autoclave reactor equipped with a magnetic stirrer.
- Gas inlet for ethylene.
- GC for product analysis.

Procedure:

- Add the MOF catalyst and a solvent (e.g., n-heptane) to the autoclave.
- Introduce a co-catalyst (e.g., Et₂AlCl or MAO).
- Pressurize the reactor with ethylene to the desired pressure.
- Maintain the reaction at a constant temperature with vigorous stirring for a specific duration.
- Cool the reactor and quench the reaction with cold, distilled water.
- Analyze the organic layer by GC to determine the product distribution.[\[6\]](#)

Selective Oxidation of Ethylbenzene

Experimental Setup:

- A round-bottom flask equipped with a reflux condenser and a magnetic stirrer.

- Gas inlet for oxygen.
- GC for reaction monitoring and product analysis.

Procedure:

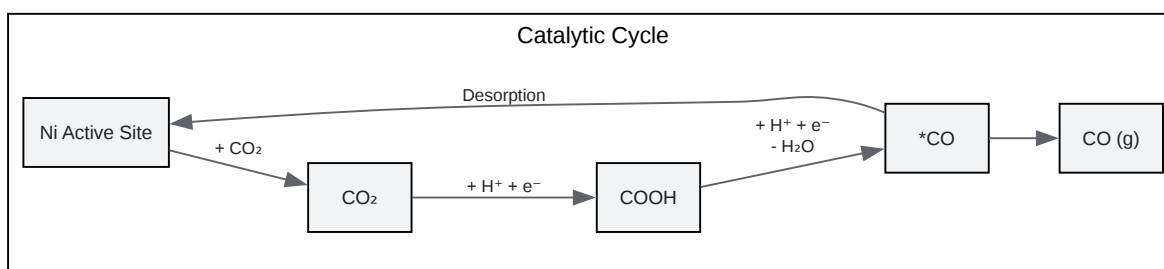
- Add the MOF catalyst and ethylbenzene to the reaction flask.
- Heat the mixture to the desired temperature under a continuous flow of oxygen with stirring.
- Take aliquots of the reaction mixture at different time intervals.
- Analyze the samples by GC to determine the conversion of ethylbenzene and the selectivity for acetophenone.[\[9\]](#)[\[10\]](#)

Mechanistic Pathways and Visualizations

The proposed catalytic mechanisms for the respective reactions involving **MOF-74-Ni** are illustrated below using Graphviz diagrams.

Proposed Mechanism for CO₂ Electroreduction at a Ni Site

The electroreduction of CO₂ on nickel sites is proposed to proceed through a series of proton-coupled electron transfer steps. The key intermediate is the formation of a carboxylate (*COOH) species, which can then be further reduced to carbon monoxide or other hydrocarbon products.

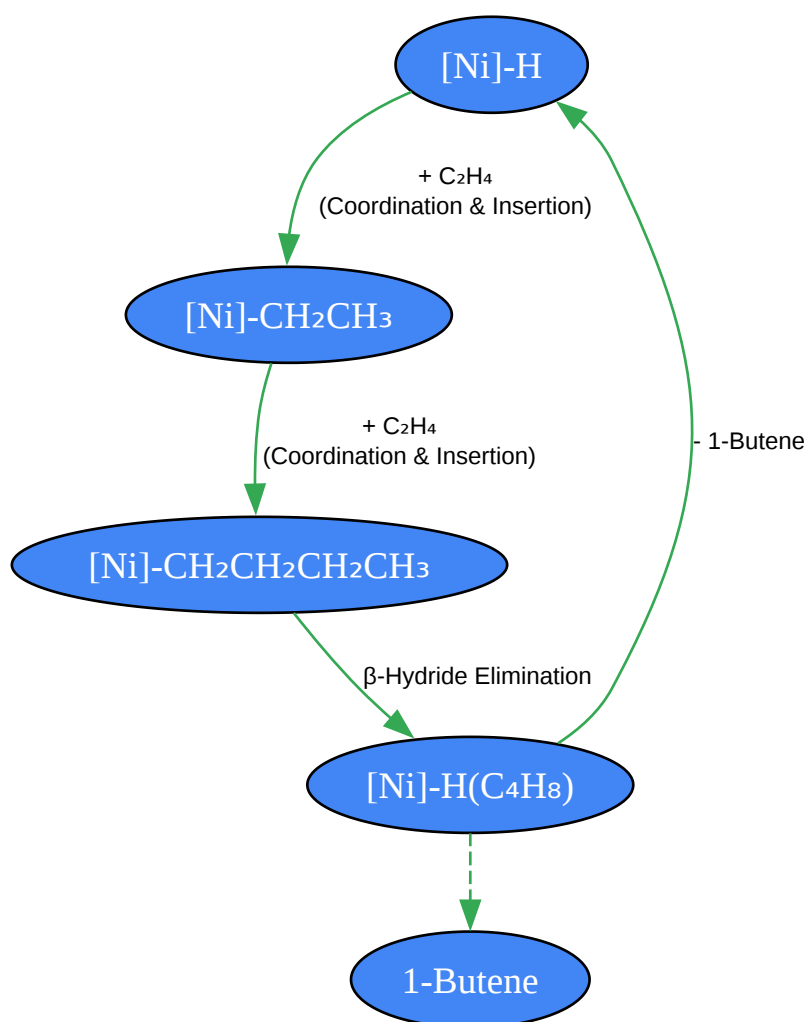


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Caption: Proposed pathway for CO₂ reduction to CO at a Ni center.

Cossee-Arleman Mechanism for Ethylene Dimerization

The dimerization of ethylene on Ni-based catalysts is widely accepted to follow the Cossee-Arleman mechanism. This involves the coordination and insertion of ethylene molecules into a Ni-hydride or Ni-alkyl bond, followed by β -hydride elimination to release the butene product and regenerate the active species.

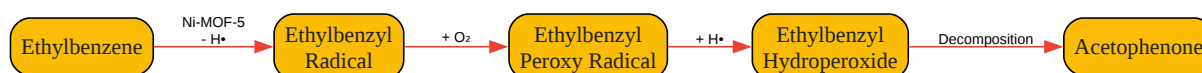


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Caption: Cossee-Arleman mechanism for ethylene dimerization.

Proposed Mechanism for Selective Oxidation of Ethylbenzene

The selective oxidation of ethylbenzene over a Ni-based catalyst is thought to proceed via a radical mechanism. The catalyst facilitates the abstraction of a benzylic hydrogen atom, leading to the formation of a benzyl radical, which then reacts with oxygen to form the corresponding ketone.



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Caption: Radical mechanism for ethylbenzene oxidation.

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